

Application Note: Citronellyl Formate as a Standard for Analytical Chemistry

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Compound of Interest		
Compound Name:	Citronellyl formate	
Cat. No.:	B091523	Get Quote

Introduction

Citronellyl formate (C₁₁H₂₀O₂) is a naturally occurring monoterpene ester found in the essential oils of plants like geranium.[1] It is characterized by a fresh, floral, rosy, and fruity aroma.[2][3][4] Due to its stability and distinct chemical properties, **citronellyl formate** can serve as a reliable analytical standard for the identification and quantification of terpene esters and related compounds in various matrices, including essential oils, fragrances, food products, and cosmetic formulations.[5] This document provides detailed information on its physical and chemical properties, along with protocols for its use as a standard in gas chromatography.

Physicochemical Properties

A comprehensive summary of the physicochemical properties of **citronellyl formate** is presented in Table 1. This data is essential for its proper handling, storage, and application as an analytical standard.



Property	Value	Reference
Chemical Formula	C11H20O2	[6][7]
Molecular Weight	184.28 g/mol	[6][7]
CAS Number	105-85-1	[2][7]
Appearance	Colorless to pale yellow liquid	[2][3]
Purity (by GC)	≥ 95%	[3]
Density	0.897 g/mL at 25 °C	
Boiling Point	235 °C	[2]
Flash Point	92 °C (197.6 °F)	[8]
Refractive Index	n20/D 1.443 - 1.449	
Solubility	Soluble in ethanol	[9]
Stability	Stable under recommended storage conditions.[10] Good stability in various consumer product bases.[4]	
Storage	Store in a cool, dry, dark place in a tightly sealed container.	[3]

Table 1: Physicochemical Properties of Citronellyl Formate

Experimental Protocols

Protocol 1: Preparation of Citronellyl Formate Standard Stock and Working Solutions

This protocol describes the preparation of a standard stock solution and subsequent serial dilutions to create working standards for calibration curves.

Materials:



- Citronellyl formate (≥95% purity)
- Ethyl acetate (analytical grade)
- Volumetric flasks (10 mL, 50 mL)
- Micropipettes

Procedure:

- Stock Solution Preparation (1000 µg/mL):
 - Accurately weigh 10 mg of citronellyl formate into a 10 mL volumetric flask.
 - Dissolve the citronellyl formate in a small amount of ethyl acetate.
 - Fill the flask to the mark with ethyl acetate.
 - Stopper the flask and invert several times to ensure homogeneity.
- Working Solution Preparation (e.g., 1-100 μg/mL):
 - Prepare a series of dilutions from the stock solution using ethyl acetate as the diluent. For example, to prepare a 100 µg/mL working standard, transfer 1 mL of the 1000 µg/mL stock solution into a 10 mL volumetric flask and dilute to the mark with ethyl acetate.
 - Subsequent dilutions can be made to achieve the desired concentration range for the calibration curve.

Protocol 2: Quantification of Terpene Esters in Essential Oils by Gas Chromatography-Mass Spectrometry (GC-MS) using Citronellyl Formate as an External Standard

This protocol outlines the use of **citronellyl formate** as an external standard for the quantification of other terpene esters in an essential oil sample.

Instrumentation:



- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for terpene analysis (e.g., DB-5ms, HP-5ms)

GC-MS Parameters:

Parameter	Value
Injector Temperature	250 °C
Injection Volume	1 μL
Split Ratio	50:1
Carrier Gas	Helium
Flow Rate	1.0 mL/min
Oven Program	Initial temperature 60 °C, hold for 2 min, ramp at 5 °C/min to 240 °C, hold for 5 min
MS Transfer Line Temp	280 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	m/z 40-400

Table 2: GC-MS Parameters

Procedure:

- Sample Preparation:
 - Dilute the essential oil sample in ethyl acetate to bring the concentration of the analytes of interest within the calibration range. A typical dilution would be 1:100 (v/v).
- Calibration Curve Construction:
 - Inject the prepared citronellyl formate working standards (from Protocol 1) into the GC-MS system.

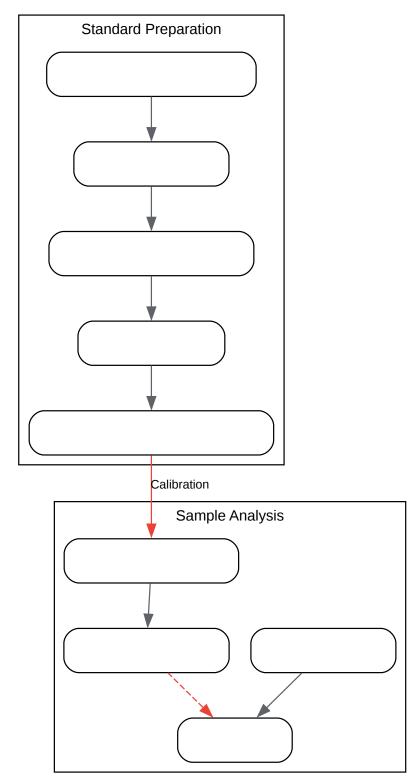


- Integrate the peak area of the characteristic ion for **citronellyl formate**. The most abundant fragment ion is typically at m/z 69.[6]
- Plot a calibration curve of peak area versus concentration.
- Sample Analysis:
 - Inject the diluted essential oil sample into the GC-MS system.
 - Identify the terpene esters in the sample based on their retention times and mass spectra.
 - Integrate the peak areas of the target analytes.
- Quantification:
 - Calculate the concentration of each identified terpene ester in the diluted sample by using the linear regression equation from the citronellyl formate calibration curve.
 - Adjust the calculated concentration by the dilution factor to determine the concentration in the original essential oil sample.

Diagrams



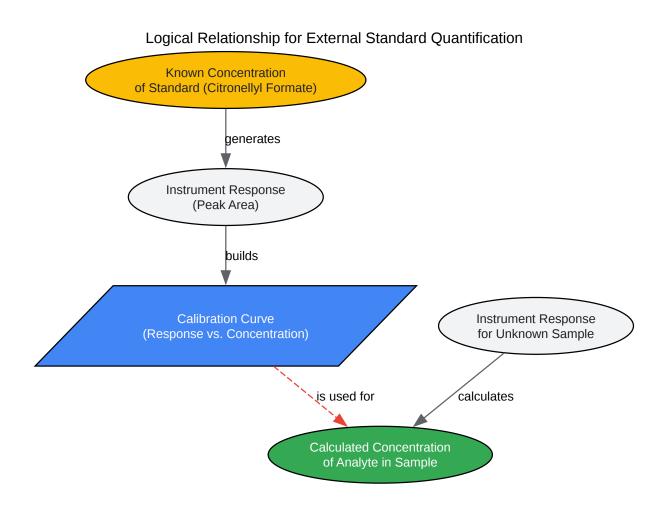
Workflow for Standard Preparation and GC Analysis



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Caption: Workflow for preparing **citronellyl formate** standards and their use in GC-MS analysis.



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Caption: Logical flow of external standard quantification using **citronellyl formate**.

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